

The Industrial Versatility of Dibutyl Phenyl Phosphate: A Technical Guide

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Compound of Interest

Compound Name: *Dibutyl phenyl phosphate*

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An In-depth Examination of a Key Organophosphate Ester in Flame Retardants, Plasticizers, and Hydraulic Fluids

Dibutyl phenyl phosphate (DBPP), an organophosphate ester with the chemical formula $C_{14}H_{23}O_4P$, is a colorless to pale yellow liquid recognized for its significant utility across various industrial sectors.^{[1][2]} Its molecular structure, featuring a central phosphate moiety bonded to two butyl groups and one phenyl group, imparts a unique combination of properties that make it a valuable component in numerous formulations. This technical guide provides a comprehensive overview of the primary industrial applications of DBPP, supported by quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Core Industrial Applications

The primary industrial uses of **Dibutyl phenyl phosphate** are as a flame retardant, a plasticizer, a component in hydraulic fluids, and a lubricant additive.^{[3][4]} Its efficacy in these roles stems from its good thermal stability and solubility in organic solvents.^[3]

Flame Retardant

DBPP is utilized as a phosphorus-based flame retardant, reducing the flammability of materials used in construction and textiles.^{[3][4]} Organophosphate esters like DBPP can act in both the condensed and vapor phases during combustion. In the condensed phase, they promote char formation, creating a barrier that insulates the underlying material from heat and oxygen. In the

vapor phase, they can release radical scavengers that interrupt the chemical reactions of combustion.

Plasticizer

As a plasticizer, DBPP enhances the flexibility and durability of polymers, particularly polyvinyl chloride (PVC).[1][3] Plasticizers work by embedding themselves between the polymer chains, reducing intermolecular forces and lowering the glass transition temperature (T_g). This increase in free volume allows the polymer chains to move more freely, resulting in a more flexible material.

Hydraulic Fluid Component

DBPP is a critical component in the formulation of fire-resistant hydraulic fluids, especially for the aviation industry.[2][5] It is a constituent of commercial aircraft hydraulic fluids like Skydrol LD4.[6][7] In these formulations, DBPP contributes to the fluid's fire resistance, thermal stability, and lubricity.

Lubricant Additive

In lubricants, DBPP serves as an anti-wear and extreme pressure additive.[3][8] It forms a protective film on metal surfaces, preventing direct metal-to-metal contact under high loads and reducing friction and wear.

Quantitative Data

To facilitate comparison, the following tables summarize key quantitative data related to the properties and performance of **Dibutyl phenyl phosphate**.

Table 1: Physical and Chemical Properties of **Dibutyl Phenyl Phosphate**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₃ O ₄ P	[1]
Molecular Weight	286.30 g/mol	[2]
Appearance	Clear, colorless to slightly yellow liquid	[2][4]
Boiling Point	131-132 °C	[3]
Density	1.0691 g/cm ³ at 25 °C	[3]
Flash Point	> 200 °F (> 93.3 °C)	[3]
Solubility in Water	Insoluble	[4]
Log Kow	4.27	[3]

Table 2: Composition of Skydrol LD4 Hydraulic Fluid

Component	Concentration (% by weight)	Reference
Dibutyl phenyl phosphate	18 - 25	[6][7]
Tributyl phosphate	50 - 60	[6][7]
Butyl diphenyl phosphate	4 - 8	[6][7]
Viscosity index improvers	5 - 10	[6][7]
Other additives	< 5	[6][7]

Experimental Protocols

This section provides detailed methodologies for key experiments related to the synthesis, analysis, and biological activity of **Dibutyl phenyl phosphate**.

Protocol 1: Synthesis of Dibutyl Phenyl Phosphate

This protocol is based on the general principle of phosphorylation.

Objective: To synthesize **Dibutyl phenyl phosphate** from phenyl phosphorochloridate and butanol.

Materials:

- Phenyl phosphorochloridate
- n-Butanol
- Dichloromethane (anhydrous)
- Triethylamine (anhydrous)
- Distilled water
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve phenyl phosphorochloridate in anhydrous dichloromethane.
- Add anhydrous triethylamine to the solution.

- Cool the mixture to 0 °C in an ice bath.
- Slowly add n-butanol to the mixture via an addition funnel with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 4-6 hours.
- Cool the reaction mixture to room temperature and transfer it to a separatory funnel.
- Wash the organic layer sequentially with distilled water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the solvent (dichloromethane) under reduced pressure using a rotary evaporator to obtain crude **Dibutyl phenyl phosphate**.
- Purify the crude product by vacuum distillation.

Protocol 2: Analysis of Dibutyl Phenyl Phosphate in Water by GC-MS

This protocol outlines a general method for the detection and quantification of DBPP in environmental water samples.

Objective: To determine the concentration of **Dibutyl phenyl phosphate** in a water sample using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- Water sample
- Dichloromethane (GC grade)
- Anhydrous sodium sulfate

- Internal standard (e.g., deuterated DBPP or another organophosphate ester not expected to be in the sample)
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Methanol (for SPE conditioning)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)
- Vials for sample injection

Procedure:

- Sample Preparation and Extraction:
 - Filter the water sample to remove any suspended solids.
 - Spike the sample with a known amount of the internal standard.
 - Condition an SPE cartridge by passing methanol followed by deionized water through it.
 - Load the water sample onto the SPE cartridge.
 - Wash the cartridge with deionized water to remove any interfering polar compounds.
 - Elute the retained DBPP and internal standard from the cartridge with dichloromethane.
 - Dry the eluate by passing it through a small column of anhydrous sodium sulfate.
 - Concentrate the eluate to a small volume (e.g., 1 mL) under a gentle stream of nitrogen.
- GC-MS Analysis:
 - Inject an aliquot of the concentrated extract into the GC-MS system.
 - GC Conditions (Example):
 - Injector temperature: 250 °C

- Oven program: Start at 60 °C, hold for 1 min, ramp to 280 °C at 10 °C/min, hold for 10 min.
- Carrier gas: Helium at a constant flow rate.
- MS Conditions (Example):
 - Ion source: Electron Ionization (EI) at 70 eV.
 - Acquisition mode: Selected Ion Monitoring (SIM) or full scan.
 - Monitor characteristic ions for DBPP (e.g., m/z 286, 231, 175) and the internal standard.
- Quantification:
 - Create a calibration curve using standard solutions of DBPP of known concentrations.
 - Calculate the concentration of DBPP in the original water sample based on the peak area ratio of DBPP to the internal standard and the calibration curve.

Protocol 3: Butyrylcholinesterase (BChE) Inhibition Assay

This protocol is a general method to assess the inhibitory effect of DBPP on BChE activity.

Objective: To determine the IC₅₀ value of **Dibutyl phenyl phosphate** for butyrylcholinesterase.

Materials:

- **Dibutyl phenyl phosphate** (DBPP)
- Butyrylcholinesterase (BChE) enzyme
- Butyrylthiocholine iodide (substrate)
- 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (e.g., pH 7.4)

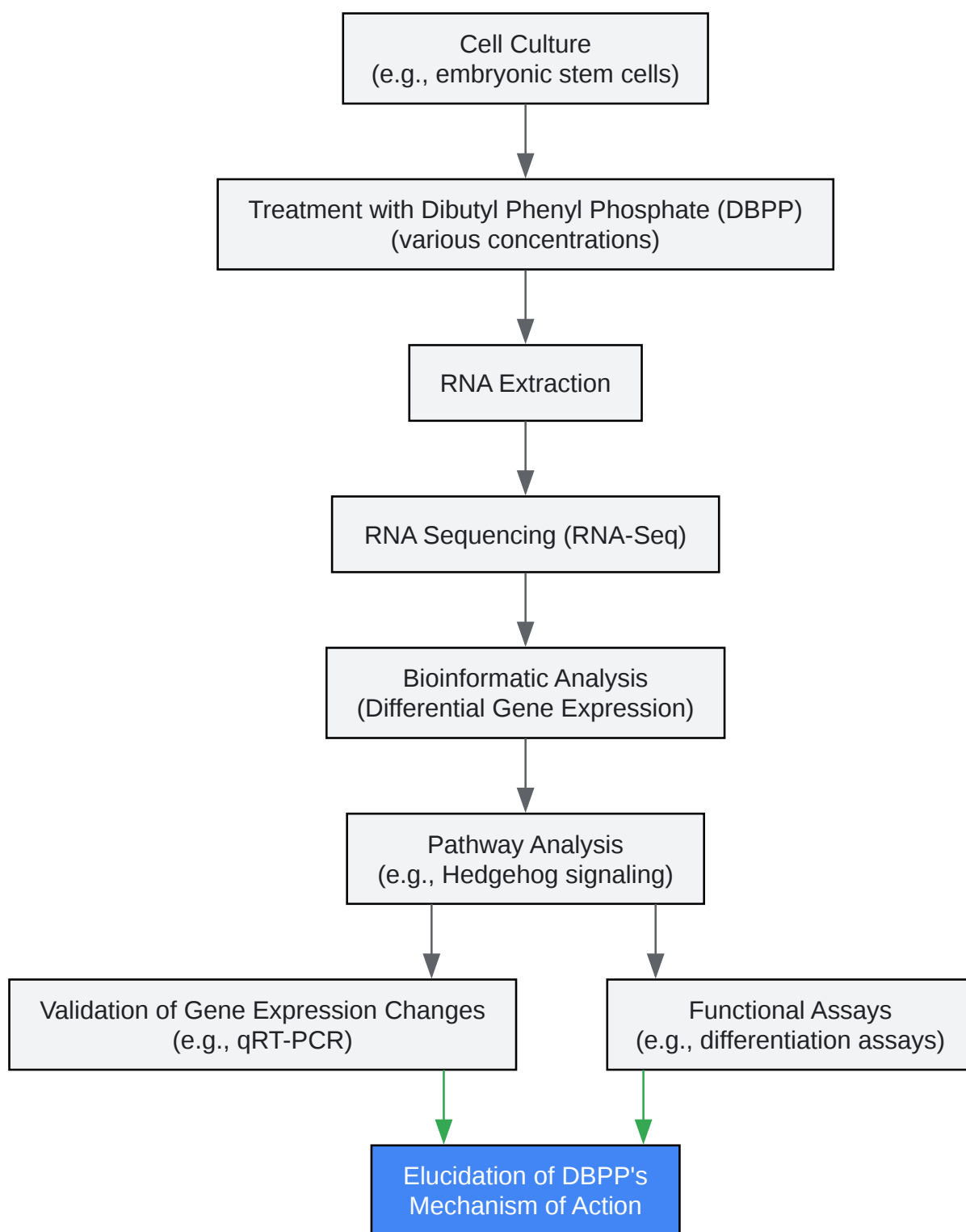
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a stock solution of DBPP in a suitable solvent (e.g., DMSO) and then prepare serial dilutions in phosphate buffer.
- In a 96-well microplate, add the BChE enzyme solution to each well.
- Add the different concentrations of the DBPP solutions to the wells. Include a control group with no inhibitor.
- Pre-incubate the enzyme and inhibitor mixture for a defined period (e.g., 15 minutes) at a constant temperature (e.g., 37 °C).
- Add the DTNB solution to all wells.
- Initiate the enzymatic reaction by adding the substrate (butyrylthiocholine iodide) to all wells.
- Immediately measure the absorbance at 412 nm at regular intervals for a set period using a microplate reader. The increase in absorbance is due to the formation of the yellow 5-thio-2-nitrobenzoate anion, which is produced when DTNB reacts with the thiocholine released by the enzymatic hydrolysis of butyrylthiocholine.
- Calculate the rate of reaction for each DBPP concentration.
- Determine the percentage of inhibition for each concentration relative to the control.
- Plot the percentage of inhibition against the logarithm of the DBPP concentration and determine the IC_{50} value (the concentration of DBPP that causes 50% inhibition of BChE activity).

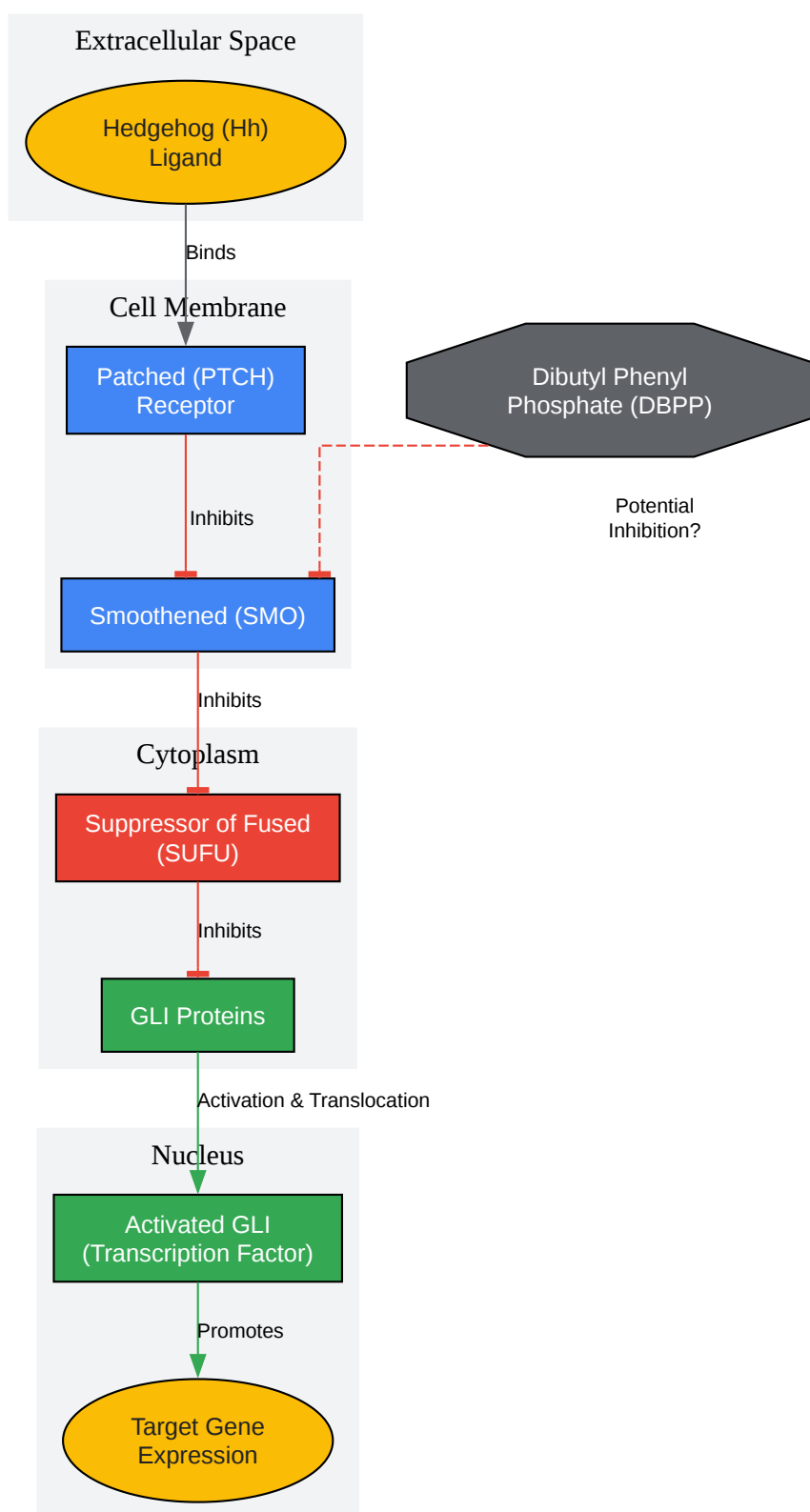
Signaling Pathway and Experimental Workflow Visualization

Recent research on structurally similar organophosphate esters, such as tert-butylphenyl diphenyl phosphate (BPDP), has indicated potential interactions with cellular signaling pathways. One such pathway is the Hedgehog (Hh) signaling pathway, which is crucial for embryonic development. The following diagrams, generated using Graphviz (DOT language), illustrate a hypothetical workflow for investigating the effect of DBPP on this pathway and a simplified representation of the Hedgehog signaling pathway itself.



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Caption: Workflow for investigating the effects of DBPP on cellular signaling pathways.



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